

How to prepare Eprodiate Disodium stock solution for experiments

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Compound of Interest

Compound Name: Eprodiate Disodium

Cat. No.: B1671554

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Application Notes and Protocols: Eprodiate Disodium

For Researchers, Scientists, and Drug Development Professionals

Introduction

Eprodiate Disodium (also known as NC-503) is a sulfonated small molecule that acts as an inhibitor of amyloid A (AA) fibrillogenesis.[1][2][3] It is structurally similar to heparan sulfate and functions by competitively binding to glycosaminoglycan (GAG) binding sites on serum amyloid A (SAA).[4][5] This action disrupts the formation of the GAG-amyloid fibril complex, thereby preventing the polymerization and deposition of amyloid fibrils in tissues, a hallmark of AA amyloidosis. These application notes provide detailed protocols for the preparation of **Eprodiate Disodium** stock solutions for experimental use.

Data Presentation

Chemical and Physical Properties

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₃ H ₆ Na ₂ O ₆ S ₂ | |
| Molecular Weight | 248.19 g/mol | |
| Appearance | White to off-white solid | |
| CAS Number | 36589-58-9 | |

Solubility

| Solvent | Solubility | Notes | Source |
|----------------------------------|----------------------|---|--------|
| Water (H ₂ O) | 10 mM | Sonication is recommended to aid dissolution. | |
| Water (H ₂ O) | 50 mg/mL (201.46 mM) | Ultrasonic assistance may be needed. | |
| Physiological Saline (0.9% NaCl) | 49 mg/mL (197.43 mM) | Mix evenly until the solution is clear. | |
| Dimethyl Sulfoxide (DMSO) | Insoluble | | |

Storage and Stability

| Form | Storage Temperature | Duration | Source |
|---------------------------|---------------------|----------------------------|--------|
| Powder | -20°C | 3 years | |
| Powder | 4°C | Sealed, away from moisture | |
| Stock Solution in Solvent | -80°C | 1 year / 6 months | |
| Stock Solution in Solvent | -20°C | 1 month | |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Eprodisate Disodium Stock Solution for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution in water, suitable for use in various in vitro experiments, including cell culture.

Materials:

- **Eprodisate Disodium** powder
- Sterile, nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Ultrasonic water bath
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Sterile, light-protective cryovials for aliquots

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution, calculate the mass of **Eprodisate Disodium** needed using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 248.19 \text{ g/mol} = 0.0248 \text{ g or } 24.8 \text{ mg}$
- Weigh the compound: Carefully weigh 24.8 mg of **Eprodisate Disodium** powder in a sterile microcentrifuge tube or on weighing paper.
- Dissolution:

- Transfer the weighed powder to a sterile 15 mL conical tube.
- Add 10 mL of sterile, nuclease-free water to the tube.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in an ultrasonic water bath. Sonicate for 5-10 minutes, or until the solution is clear. Avoid excessive heating of the solution.
- Sterilization:
 - Aseptically draw the solution into a sterile syringe.
 - Attach a sterile 0.22 μ m syringe filter to the syringe.
 - Filter the solution into a new sterile conical tube. This step is critical for removing any potential microbial contamination, especially for cell culture experiments.
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots in sterile, light-protective cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Eprodisate Disodium in Physiological Saline for In Vivo Studies

This protocol is adapted for the preparation of **Eprodisate Disodium** in a vehicle suitable for in vivo administration.

Materials:

- **Eprodisate Disodium** powder

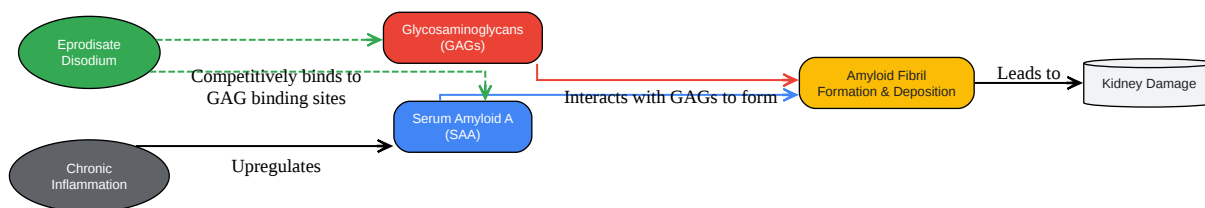
- Sterile 0.9% Sodium Chloride (Physiological Saline)
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer

Procedure:

- Determine the desired concentration: The concentration will depend on the specific animal model and dosing regimen. As an example, to prepare a 49 mg/mL solution:
- Weigh the compound: Weigh the required amount of **Eprodinate Disodium** powder. For 1 mL of a 49 mg/mL solution, weigh 49 mg of the compound.
- Dissolution:
 - Place the weighed powder in a sterile conical tube.
 - Add the required volume of sterile physiological saline (e.g., 1 mL).
 - Vortex thoroughly until the powder is completely dissolved and the solution is clear.
- Administration: The freshly prepared solution should be used immediately for optimal results.

Visualizations

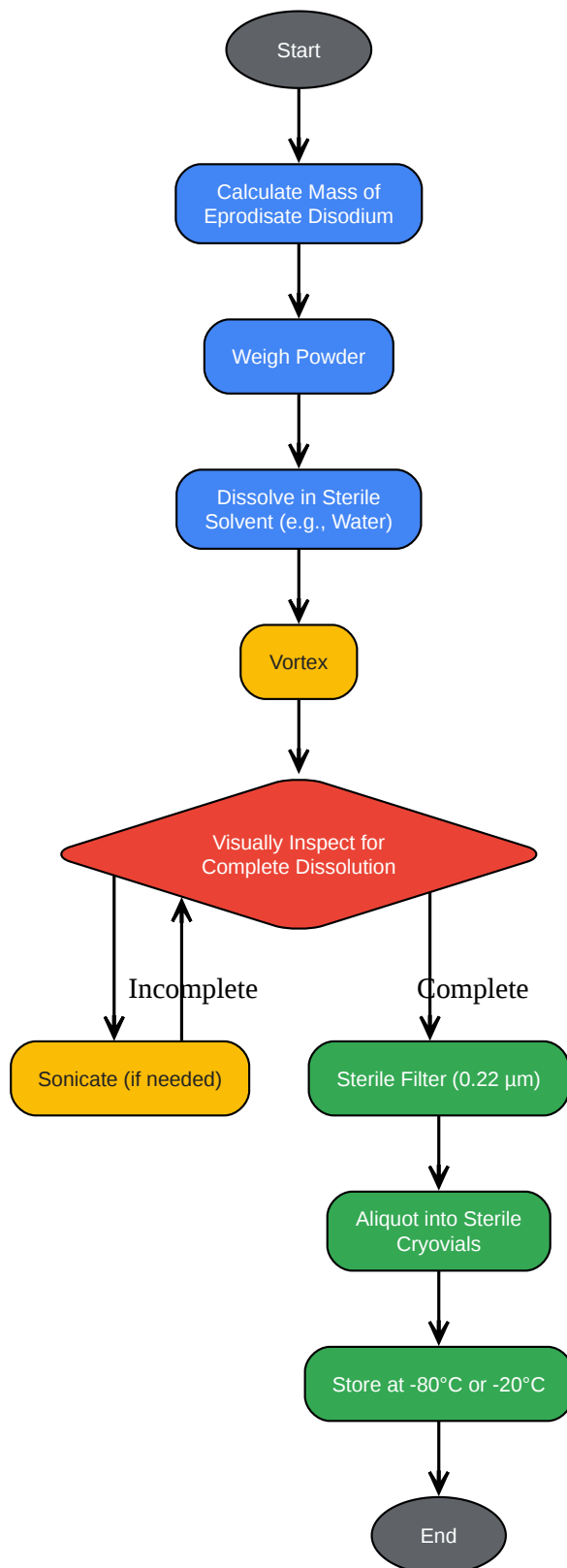
Mechanism of Action of Eprodinate Disodium



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Caption: Mechanism of **Eprodinate Disodium** in inhibiting amyloid fibril formation.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a sterile **Eprodisate Disodium** stock solution.

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